

Proper Disposal of N-Benzylideneaniline: A Step-by-Step Guide

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Compound of Interest

Compound Name: *N-Benzylideneaniline*

Cat. No.: *B3420153*

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This document provides essential safety and logistical information for the proper disposal of **N-Benzylideneaniline**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with hazardous waste regulations.

Immediate Safety and Hazard Information

N-Benzylideneaniline is classified as a hazardous substance that causes skin and eye irritation and may cause respiratory irritation.[1][2][3][4] It is harmful if swallowed and has limited evidence of carcinogenic effects.[2] As a combustible solid, its dust can form explosive mixtures in the air.[2] It is crucial to prevent its release into the environment as it is considered highly hazardous to aquatic life.[5]

Key Safety Data

All personnel handling **N-Benzylideneaniline** waste must be familiar with its properties and hazards.

Property	Data	Citation
Physical State	Solid, powder	[3]
Appearance	Light yellow	[3][4]
CAS Number	538-51-2	[1][3]
Molecular Formula	C13 H11 N	[3][4]
Molecular Weight	181.24 g/mol	[3][4]
Melting Point	52 - 54 °C / 125.6 - 129.2 °F	[3][4]
Boiling Point	300 °C / 572 °F	[3][4]
Flash Point	> 110 °C / > 230 °F	[3][4]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3 (Respiratory)	[4]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3][4]
Incompatibilities	Oxidizing agents	[1][4]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO2), Nitrogen oxides (NOx)	[1][3][4]

Procedural Guide for Disposal

Adherence to these step-by-step procedures is mandatory for ensuring safety and regulatory compliance.

Step 1: Personal Protective Equipment (PPE)

Before handling **N-Benzylideneaniline** waste, all personnel must wear appropriate PPE to prevent exposure.[2]

- Hand Protection: Wear protective gloves (e.g., Nitrile rubber).[\[3\]](#)[\[4\]](#)
- Eye Protection: Use safety goggles or a face shield that complies with European Standard EN166 or OSHA regulations in 29 CFR 1910.133.[\[1\]](#)[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: For large quantities or when dust may be generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[\[3\]](#)

Step 2: Waste Segregation and Collection

Proper segregation prevents hazardous reactions and ensures correct disposal.[\[5\]](#)

- Designate a Waste Stream: Classify **N-Benzylideneaniline** and any materials contaminated with it (e.g., gloves, filter paper, empty containers) as hazardous chemical waste.[\[3\]](#)[\[4\]](#)
- Use Compatible Containers: Collect solid waste in a sturdy, leak-proof container with a secure lid.[\[6\]](#)[\[7\]](#) The container must be made of a material that does not react with the chemical.[\[5\]](#) If using the original product container, ensure it is in good condition.[\[8\]](#)
- Avoid Mixing: Never mix **N-Benzylideneaniline** waste with incompatible materials, particularly oxidizing agents, acids, or bases.[\[1\]](#)[\[7\]](#)

Step 3: Labeling and Storage

Accurate labeling and proper storage are critical for safety and regulatory compliance.

- Labeling: Affix a completed hazardous waste label to the container.[\[6\]](#) The label must include:
 - The words "Hazardous Waste".[\[7\]](#)
 - The full chemical name: "**N-Benzylideneaniline**".[\[7\]](#)
 - Associated hazards (e.g., Irritant, Combustible).[\[7\]](#)

- The date the container becomes full.[7]
- Storage:
 - Keep the waste container tightly sealed at all times, except when adding waste.[2][7][9]
 - Store the container in a designated and secure Satellite Accumulation Area (SAA), such as a chemical fume hood or a secondary containment bin.[6][7]
 - Ensure the storage area is cool, dry, and well-ventilated, away from heat sources.[1][5]
 - Do not store more than 10 gallons of hazardous waste in your lab.[6]

Step 4: Handling Spills and Contamination

In case of a spill, act immediately to contain and clean the material.

- Minor Spills (Solid):
 - Avoid breathing dust.[1]
 - Use dry clean-up methods; sweep or vacuum the material.[2] A vacuum cleaner must be fitted with a HEPA filter.[2]
 - To prevent dust generation, you may lightly dampen the material with water before sweeping.[2]
 - Place all contaminated materials and cleanup debris into a labeled hazardous waste container.[2]
- Major Spills:
 - Alert personnel in the area and contact your institution's Environmental Health & Safety (EHS) department immediately.[2][6]
 - Control personal contact by wearing the appropriate PPE.[2]
 - Prevent the spillage from entering drains or waterways.[2]

Step 5: Final Disposal

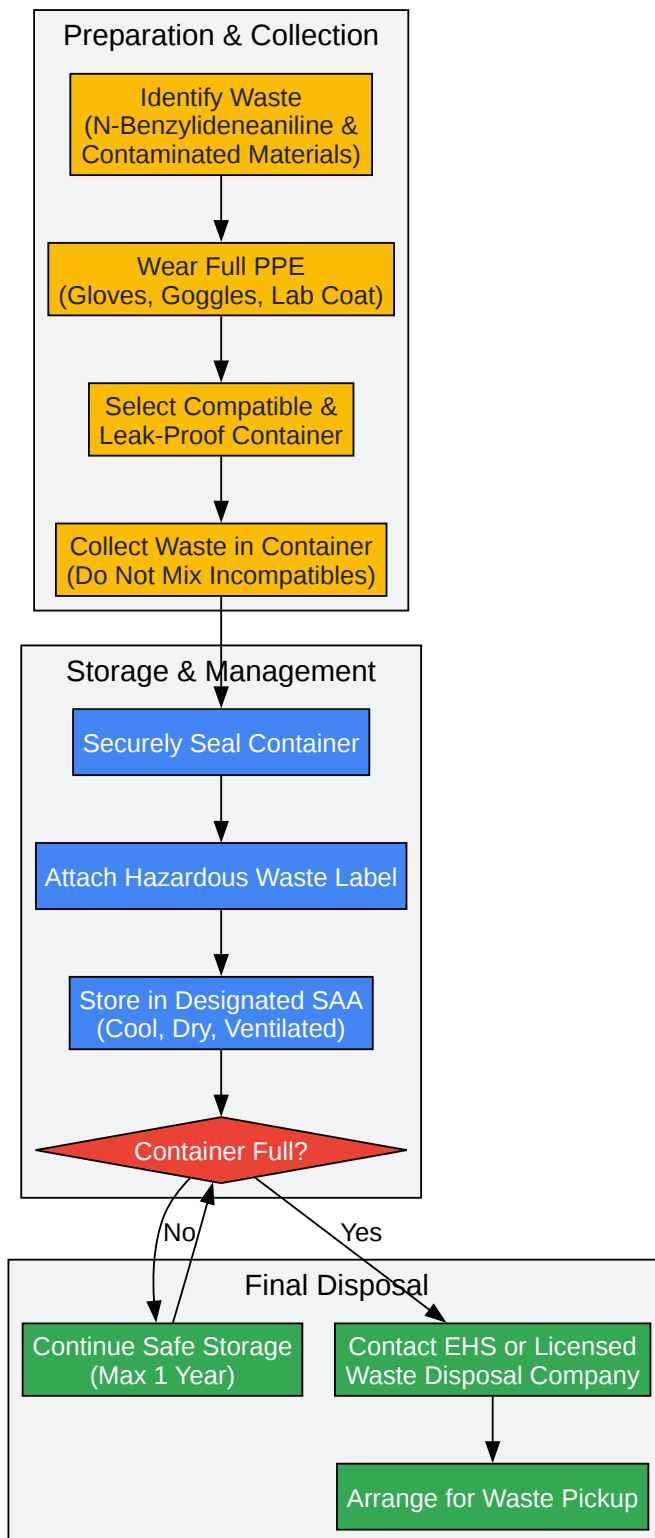
Final disposal must be handled by qualified personnel or a licensed contractor.

- Do Not Dispose in Regular Trash or Sewer: It is prohibited to dispose of **N-Benzylideneaniline** in the regular trash or down the drain.^{[1][5][6]} Evaporation is not an acceptable method of disposal.^{[7][8]}
- Arrange for Pickup: Once the waste container is full (not exceeding 90% capacity), arrange for its collection.^[9] Contact your institution's EHS or a licensed hazardous waste disposal company to schedule a pickup.^{[5][6]}
- Consult Regulations: Chemical waste generators are responsible for ensuring complete and accurate classification and disposal according to local, regional, and national hazardous waste regulations.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Benzylideneaniline**.

N-Benzylideneaniline Disposal Workflow



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Caption: Workflow for the safe disposal of **N-Benzylideneaniline** waste.

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